

Long-term storage and stability of GHK-Cu stock solutions

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Compound of Interest

Compound Name: GHK-Cu

Cat. No.: B13899929

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Technical Support Center: GHK-Cu Stock Solutions

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage and stability of **GHK-Cu** (Copper Peptide) stock solutions. Below you will find troubleshooting guides, frequently asked questions, detailed experimental protocols, and stability data to ensure the integrity and efficacy of your **GHK-Cu** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the optimal temperature for storing lyophilized **GHK-Cu** powder?

A1: For long-term storage, lyophilized **GHK-Cu** powder should be kept at -20°C or below, where it can remain stable for up to three years. For shorter durations, refrigeration at 2-8°C is acceptable for up to two years. While stable at room temperature for several weeks, colder temperatures are highly recommended to preserve its integrity over extended periods.

Q2: How should I store reconstituted **GHK-Cu** solutions?

A2: Reconstituted **GHK-Cu** solutions should be stored in a refrigerator at 2-8°C (35.6–46.4°F) and protected from light. When reconstituted with bacteriostatic water, the solution is typically

stable for up to 30 days. It is advisable to avoid repeated freeze-thaw cycles as this can degrade the peptide.

Q3: What is the ideal pH range for maintaining **GHK-Cu** stability in solution?

A3: **GHK-Cu** is most stable in a neutral to slightly acidic pH range, ideally between 5.5 and 6.5. Strongly acidic (pH < 4.0) or alkaline (pH > 7.4) conditions can lead to the dissociation of the copper ion from the peptide and cause hydrolytic cleavage, thereby reducing its biological activity.

Q4: Can I freeze my reconstituted **GHK-Cu** stock solution for longer storage?

A4: It is generally not recommended to freeze reconstituted **GHK-Cu** solutions, as freeze-thaw cycles can degrade the peptide structure. For longer-term storage of a reconstituted peptide, it is better to aliquot the solution into single-use sterile vials and store them at -20°C to minimize freeze-thaw cycles.

Q5: What solvents are recommended for reconstituting lyophilized **GHK-Cu**?

A5: The standard and scientifically recommended solvent for reconstituting **GHK-Cu** is bacteriostatic water, which contains 0.9% benzyl alcohol to inhibit microbial growth. Sterile water for injection can also be used, but the reconstituted solution will have a shorter shelf-life due to the lack of a preservative.

Q6: Is **GHK-Cu** sensitive to light and air?

A6: Yes, **GHK-Cu** is sensitive to both light and air. Exposure to light can trigger the breakdown of the peptide chain, and oxygen can oxidize the copper ion, which can reduce its activity. Therefore, both lyophilized powder and reconstituted solutions should be stored in dark or amber vials and protected from direct light.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Change in solution color (e.g., to green or purple)	- Interaction with chelating agents (like EDTA) or other metal-binding ingredients (like carnosine). - Significant shift in pH outside the optimal range.	- Review the formulation for any incompatible ingredients. - Test the pH of the solution and adjust it to a neutral range (5.5-6.5) if necessary.
Precipitation or cloudiness in the reconstituted solution	- Contamination. - Degradation of the peptide due to improper storage (temperature, light exposure). - Exceeded shelf-life of the reconstituted solution.	- Ensure sterile handling techniques during reconstitution. - Verify that the solution has been stored at 2-8°C and protected from light. - Discard the solution if it is past its recommended use-by date.
**Loss of biological activity or inconsistent		

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